

# Mass Spectrometry Fragmentation Analysis of m-Hydroxybenzenesulfonyl Chloride: A Technical Guide

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## Compound of Interest

Compound Name: *M-Hydroxybenzenesulphonyl chloride*

Cat. No.: *B1676575*

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This technical guide provides an in-depth analysis of the expected mass spectrometry (MS) fragmentation pattern of m-hydroxybenzenesulfonyl chloride. Due to the absence of a publicly available experimental mass spectrum for this specific compound in our search of prominent databases (including NIST and Wiley spectral libraries), this guide is based on established fragmentation principles of aromatic sulfonyl chlorides. The information herein serves as a predictive framework for researchers working with this and structurally related compounds.

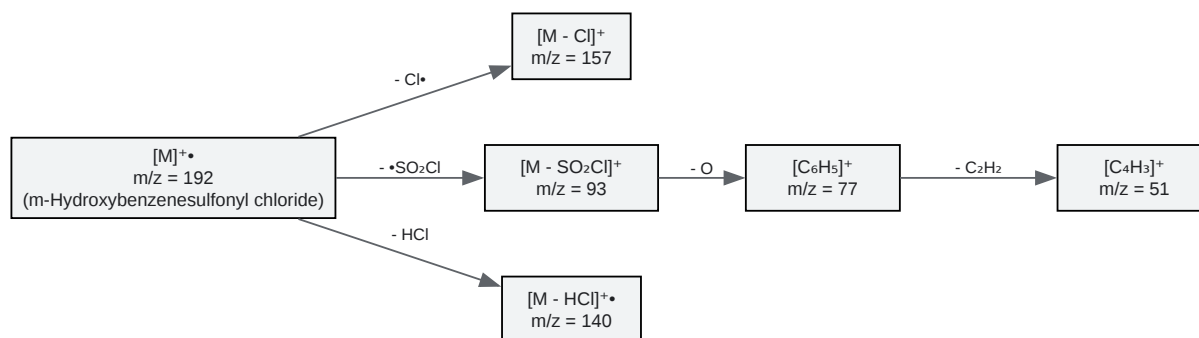
## Predicted Mass Spectrometry Data

The fragmentation of m-hydroxybenzenesulfonyl chloride under electron ionization (EI) is anticipated to proceed through several key pathways, primarily involving the loss of the sulfonyl chloride group and subsequent fragmentation of the aromatic ring. The table below summarizes the predicted major fragments, their mass-to-charge ratios ( $m/z$ ), and the corresponding neutral losses from the molecular ion. Please note that relative intensities are not provided as they are dependent on experimental conditions and require an experimental spectrum for accurate determination.

Predicted Fragment Ion	m/z (Predicted)	Neutral Loss
$[\text{C}_6\text{H}_5\text{O}_3\text{SCl}]^{+\bullet}$ (Molecular Ion)	192	-
$[\text{C}_6\text{H}_5\text{O}_3\text{S}]^+$	157	Cl
$[\text{C}_6\text{H}_4\text{O}_2\text{S}]^{+\bullet}$	140	HCl
$[\text{C}_6\text{H}_5\text{O}]^+$	93	$\text{SO}_2\text{Cl}$
$[\text{C}_6\text{H}_4\text{S}]^{+\bullet}$	108	OH, Cl
$[\text{C}_6\text{H}_5]^+$	77	$\text{SO}_3\text{Cl}$
$[\text{C}_4\text{H}_3]^+$	51	CO, $\text{SO}_2$ , Cl

## Proposed Fragmentation Pathway

The fragmentation of m-hydroxybenzenesulfonyl chloride is initiated by the removal of an electron to form the molecular ion (m/z 192). The primary fragmentation routes are expected to be the cleavage of the S-Cl bond and the S-C bond, as well as rearrangements involving the hydroxyl group. A key fragmentation is the loss of a chlorine radical to form the sulfonyl cation at m/z 157. Another significant pathway involves the loss of the entire sulfonyl chloride radical, leading to the formation of a hydroxy-substituted phenyl cation at m/z 93. Subsequent fragmentations would involve losses of small neutral molecules like CO and  $\text{SO}_2$  from the initial fragment ions.



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- To cite this document: BenchChem. [Mass Spectrometry Fragmentation Analysis of m-Hydroxybenzenesulfonyl Chloride: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1676575#mass-spectrometry-ms-fragmentation-pattern-of-m-hydroxybenzenesulphonyl-chloride>]

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